

Spectroscopic Data of 4-Methyl-5-oxo-L-proline: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Methyl-5-oxo-L-proline

CAS No.: 64481-08-9

Cat. No.: B3355975

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Introduction

4-Methyl-5-oxo-L-proline, a substituted derivative of pyroglutamic acid, represents a class of molecules with significant interest in medicinal chemistry and drug development. The introduction of a methyl group onto the pyrrolidone ring can substantially influence the molecule's conformation, polarity, and metabolic stability, thereby altering its biological activity. A thorough structural characterization is paramount for its application in research and development. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for elucidating the precise structure and stereochemistry of such novel compounds.

This technical guide provides an in-depth analysis of the expected spectroscopic data for **4-Methyl-5-oxo-L-proline**. Due to the limited availability of published spectra for this specific molecule, this guide will leverage data from the closely related parent compound, 5-oxo-L-proline (pyroglutamic acid), and its methyl ester. By applying fundamental principles of spectroscopy and established knowledge of substituent effects, we will predict and interpret the characteristic spectral features of **4-Methyl-5-oxo-L-proline**. This approach not only offers a

robust framework for the characterization of this target molecule but also serves as a practical guide for researchers working with similar proline derivatives.

Molecular Structure and Numbering

For clarity throughout this guide, the following IUPAC numbering scheme for the **4-Methyl-5-oxo-L-proline** ring will be used.



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Caption: Experimental Workflow for NMR Spectroscopy.

Procedure:

- **Sample Preparation:** Accurately weigh the sample and dissolve it in the chosen deuterated solvent inside a clean vial before transferring it to the NMR tube. The final volume should be approximately 0.6 mL.
- **Instrument Setup:** Insert the NMR tube into the spinner and place it in the spectrometer.
- **Locking and Shimming:** The instrument's software is used to lock onto the deuterium signal of the solvent and to optimize the homogeneity of the magnetic field (shimming). This is a critical step for obtaining sharp, well-resolved peaks.
- **¹H NMR Acquisition:** Acquire the proton spectrum using standard parameters. A 45° pulse angle with a relaxation delay of 1-2 seconds is typically sufficient.
- **¹³C NMR Acquisition:** Acquire the carbon spectrum. Due to the low natural abundance of ¹³C, a larger number of scans is required. Proton decoupling is used to simplify the spectrum to

singlets and to benefit from the Nuclear Overhauser Effect (NOE), which enhances the signal intensity of carbons attached to protons.

- **Data Processing:** The raw data (Free Induction Decay - FID) is processed using a Fourier transform. The resulting spectrum is then phased and baseline corrected. For ^1H NMR, the signals are integrated to determine the relative number of protons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Spectrum of 4-Methyl-5-oxo-L-proline

The IR spectrum will be dominated by the absorptions of the carboxylic acid and the five-membered lactam ring.

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Rationale for Prediction
O-H (Carboxylic Acid)	2500-3300	Broad	Stretching	The broadness is due to hydrogen bonding.
N-H (Lactam)	3200-3400	Medium	Stretching	This peak may be sharp if the sample is dilute and non-hydrogen bonded, but is often broadened.
C-H (Aliphatic)	2850-3000	Medium	Stretching	Corresponds to the C-H bonds of the ring and the methyl group.
C=O (Carboxylic Acid)	1700-1725	Strong	Stretching	Hydrogen bonding in the dimeric form of the carboxylic acid lowers the stretching frequency.
C=O (Lactam)	1680-1700	Strong	Stretching	The C=O stretch in a five-membered ring (γ -lactam) is typically found in this region.
C-N	1200-1350	Medium	Stretching	
C-O	1210-1320	Medium	Stretching	

Comparative Data: IR Spectrum of 5-oxo-L-proline [1]

Functional Group	Wavenumber (cm ⁻¹)
O-H stretch	~3300 (broad)
N-H stretch	~3100
C-H stretch	~2900
C=O (acid)	~1710

| C=O (lactam) | ~1680 |

The presence of the methyl group is unlikely to cause a significant shift in the major absorption bands but may introduce subtle changes in the fingerprint region (below 1500 cm⁻¹).

Experimental Protocol for FTIR Spectroscopy

Objective: To obtain a high-quality IR spectrum to identify the functional groups in **4-Methyl-5-oxo-L-proline**.

Method 1: Attenuated Total Reflectance (ATR) - Ideal for solid powders.

Materials:

- **4-Methyl-5-oxo-L-proline** (1-2 mg)
- Spatula
- Solvent for cleaning (e.g., isopropanol) and lint-free wipes

Procedure:

- **Background Scan:** Ensure the ATR crystal is clean and run a background spectrum.
- **Sample Application:** Place a small amount of the solid sample onto the center of the ATR crystal.

- **Apply Pressure:** Use the pressure arm to press the sample firmly against the crystal, ensuring good contact.
- **Sample Scan:** Acquire the sample spectrum.
- **Cleaning:** Clean the crystal thoroughly with a suitable solvent and a soft wipe.

Method 2: KBr Pellet - A traditional method for solid samples.

Materials:

- **4-Methyl-5-oxo-L-proline** (~1 mg)
- FTIR-grade Potassium Bromide (KBr) (~100 mg), dried
- Agate mortar and pestle
- Pellet press

Procedure:

- **Grinding:** Add the sample and KBr to the mortar and grind thoroughly until a fine, homogeneous powder is obtained.
- **Pressing:** Transfer the powder to the pellet press and apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.
- **Analysis:** Place the pellet in the sample holder of the FTIR spectrometer and acquire the spectrum.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight and elemental composition of a molecule and can reveal structural details through the analysis of fragmentation patterns.

Predicted Mass Spectrum of 4-Methyl-5-oxo-L-proline

The molecular formula of **4-Methyl-5-oxo-L-proline** is $C_6H_9NO_3$.

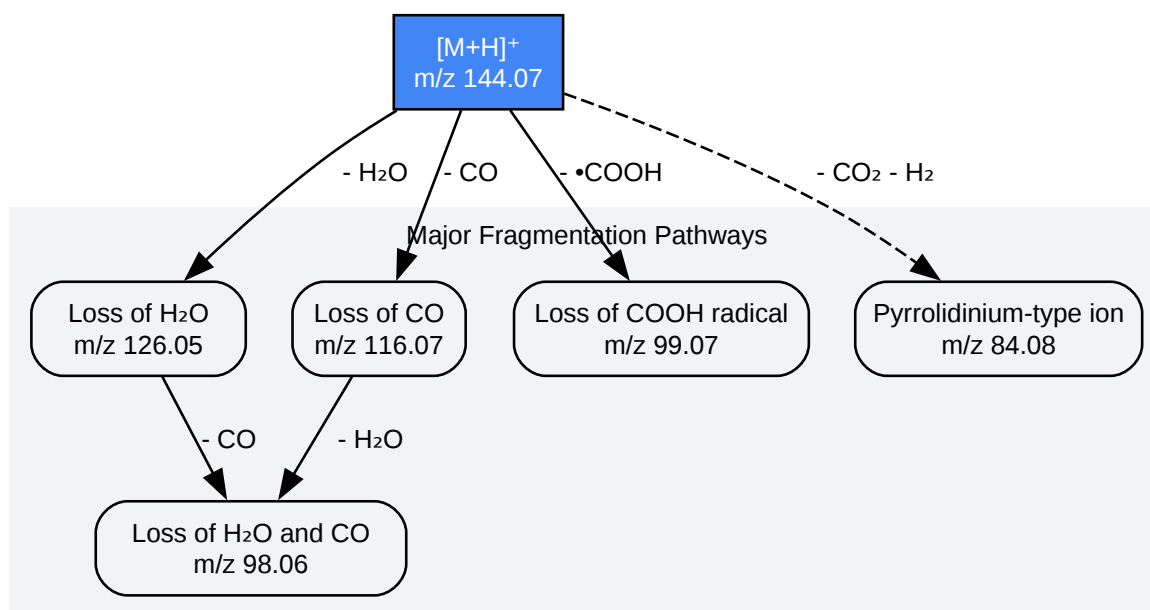
- Monoisotopic Mass: 143.0582 g/mol

In a typical Electrospray Ionization (ESI) mass spectrum, the molecule is expected to be observed as the protonated molecule $[M+H]^+$ in positive ion mode or the deprotonated molecule $[M-H]^-$ in negative ion mode.

- $[M+H]^+$: m/z 144.0655
- $[M-H]^-$: m/z 142.0508

Predicted Fragmentation Pattern (Tandem MS of $[M+H]^+$):

Collision-Induced Dissociation (CID) of the $[M+H]^+$ ion is expected to produce several characteristic fragment ions. The fragmentation of proline derivatives is often directed by the proline ring itself.



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Caption: Predicted MS/MS Fragmentation of $[M+H]^+$ for **4-Methyl-5-oxo-L-proline**.

Key Predicted Fragments:

- Loss of H_2O (m/z 126.05): A common loss from the carboxylic acid group.

- Loss of CO (m/z 116.07): Loss of carbon monoxide from the lactam ring.
- Loss of H₂O and CO (m/z 98.06): A sequential loss.
- Fragment at m/z 84.08: A characteristic fragment for proline derivatives, corresponding to the iminium ion formed after loss of the carboxyl group and other neutral losses.

Experimental Protocol for ESI-MS

Objective: To determine the accurate mass of **4-Methyl-5-oxo-L-proline** and to study its fragmentation pattern.

Materials:

- **4-Methyl-5-oxo-L-proline**
- High-purity solvents (e.g., methanol, acetonitrile, water)
- Volatile acid (e.g., formic acid) for positive mode or base (e.g., ammonium hydroxide) for negative mode.
- Autosampler vials

Procedure:

- **Sample Preparation:** Prepare a dilute solution of the sample (~1-10 µg/mL) in a suitable solvent mixture (e.g., 50:50 acetonitrile:water).^[2] For positive ion mode, add 0.1% formic acid. For negative ion mode, add 0.1% ammonium hydroxide.
- **Instrument Setup:** The sample solution is introduced into the ESI source via direct infusion using a syringe pump or through an HPLC system.
- **Ionization:** A high voltage is applied to the capillary tip, creating a fine spray of charged droplets. The solvent evaporates, leading to the formation of gas-phase ions.
- **Full Scan MS:** Acquire a full scan mass spectrum to identify the [M+H]⁺ or [M-H]⁻ ion and confirm the molecular weight.

- Tandem MS (MS/MS): Select the parent ion of interest ($[M+H]^+$ or $[M-H]^-$) and subject it to collision-induced dissociation (CID) with an inert gas (e.g., argon or nitrogen) in the collision cell.
- Fragment Ion Scan: Acquire the mass spectrum of the resulting fragment ions to elucidate the fragmentation pathways.

Conclusion

This guide provides a detailed predictive framework for the spectroscopic characterization of **4-Methyl-5-oxo-L-proline** using NMR, IR, and MS techniques. By leveraging data from analogous compounds and applying fundamental spectroscopic principles, we have outlined the expected chemical shifts, vibrational frequencies, and mass spectral fragmentation patterns. The inclusion of detailed experimental protocols offers a practical starting point for researchers to acquire high-quality data for this and similar molecules. The combination of these spectroscopic methods provides a powerful and synergistic approach to unequivocally confirm the structure of **4-Methyl-5-oxo-L-proline**, a crucial step in its further investigation and application in drug discovery and development.

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